

Safety and handling of 3-Propylbenzaldehyde in the lab

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Compound of Interest

Compound Name: 3-Propylbenzaldehyde

Cat. No.: B025478

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An In-depth Technical Guide to the Safety and Handling of **3-Propylbenzaldehyde** in the Laboratory

This guide provides comprehensive safety and handling information for **3-propylbenzaldehyde** (CAS No: 103528-31-0) for researchers, scientists, and professionals in drug development. It covers physical and chemical properties, hazards, handling protocols, and emergency procedures.

Chemical and Physical Properties

3-Propylbenzaldehyde is an aromatic aldehyde. While specific experimental data for some physical properties are limited, the following tables summarize available computed data and information for closely related isomers.

Table 1: Physical and Chemical Properties of **3-Propylbenzaldehyde**

Property	Value	Source
CAS Number	103528-31-0	[1] [2]
Molecular Formula	C ₁₀ H ₁₂ O	[1] [2]
Molecular Weight	148.20 g/mol	[1] [2]
IUPAC Name	3-propylbenzaldehyde	[1]
Boiling Point	240 °C (for 4-propylbenzaldehyde isomer)	[3]
Density	1.0050 g/cm ³ (for 4-propylbenzaldehyde isomer)	[3]
Purity	≥98%	[2]
XLogP3	2.9 (Computed)	[1]
SMILES	<chem>CCCC1=CC(=CC=C1)C=O</chem>	[1] [2]

| InChIKey | FDKRXGOMMRLUIQ-UHFFFAOYSA-N [\[1\]](#) |

Safety and Hazard Information

3-Propylbenzaldehyde is classified as harmful and an irritant. The GHS classification indicates moderate acute toxicity via oral, dermal, and inhalation routes, as well as irritation to the skin, eyes, and respiratory system.[\[1\]](#)[\[4\]](#)

Table 2: GHS Hazard Classification for **3-Propylbenzaldehyde**

Classification	Code	Hazard Statement
Acute Toxicity, Oral	H302	Harmful if swallowed.[1][4]
Acute Toxicity, Dermal	H312	Harmful in contact with skin.[1][4]
Acute Toxicity, Inhalation	H332	Harmful if inhaled.[1][4]
Skin Corrosion/Irritation	H315	Causes skin irritation.[1][4]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation.[1][4]
STOT - Single Exposure	H335	May cause respiratory irritation.[1][4]
Signal Word	Warning	[4]

| GHS Pictogram | GHS07 (Exclamation Mark) |[2] |

Note: Specific quantitative toxicity data, such as LD50 or LC50 values, for **3-propylbenzaldehyde** are not readily available in the referenced sources.

Experimental Protocols: Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **3-propylbenzaldehyde**.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **3-propylbenzaldehyde** in a well-ventilated area, preferably within a certified chemical fume hood.[4]
- Eye Protection: Wear chemical safety goggles or a face shield.[4]
- Skin Protection: Use chemically resistant gloves (e.g., nitrile rubber). Wear a lab coat and appropriate protective clothing to prevent skin exposure.[4]

- **Respiratory Protection:** If working outside a fume hood or if aerosol generation is possible, use a NIOSH-approved respirator with an organic vapor cartridge.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face	Safety glasses with side-shields or goggles. Face shield if splashing is a risk.
Skin	Chemically resistant gloves (e.g., Nitrile). Lab coat. Closed-toe shoes.

| Respiratory | Not required in a fume hood. Use an approved air-purifying respirator if ventilation is inadequate. |

Safe Handling Protocol

- **Preparation:** Before handling, ensure all required PPE is worn correctly. Clear the work area of incompatible materials and ignition sources.
- **Dispensing:** Handle in a chemical fume hood.^[4] Avoid breathing vapors or mist.^[4] Avoid contact with skin and eyes.^[4] Use non-sparking tools to prevent ignition from static discharge.^[4]
- **Post-Handling:** Wash hands thoroughly after handling the substance.^[4] Do not eat, drink, or smoke in the work area.^[4]

Storage Protocol

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^[4]
- Recommended storage temperature is between 2-8°C.^[2]
- Store locked up and apart from foodstuff containers or incompatible materials.^[4]

Emergency Procedures

First Aid Measures

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing.[4] Call a POISON CENTER or doctor if you feel unwell.[5]
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water.[4][5] If skin irritation occurs, get medical advice.[4]
- Eye Contact: Rinse cautiously with water for several minutes.[5] Remove contact lenses if present and easy to do so. Continue rinsing.[5] If eye irritation persists, get medical attention.[5]
- Ingestion: If swallowed, rinse the mouth.[4] Immediately call a POISON CENTER or doctor for medical help.[4]

Spill and Leak Containment

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Absorb the spill with inert material (e.g., dry sand, vermiculite, or earth) and place it into a chemical waste container.
- Clean: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Disposal: Dispose of contaminated materials and waste in accordance with institutional and governmental regulations.[4]

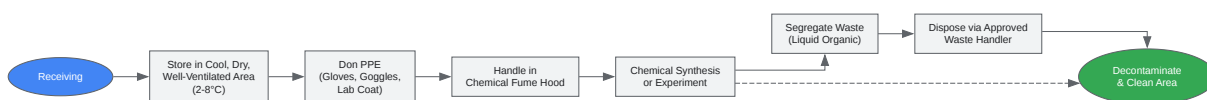
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, alcohol-resistant foam, or carbon dioxide (CO₂).[5]
- Unsuitable Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: The substance is a combustible liquid.[5] Vapors may form explosive mixtures with air upon intense heating.

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[5]

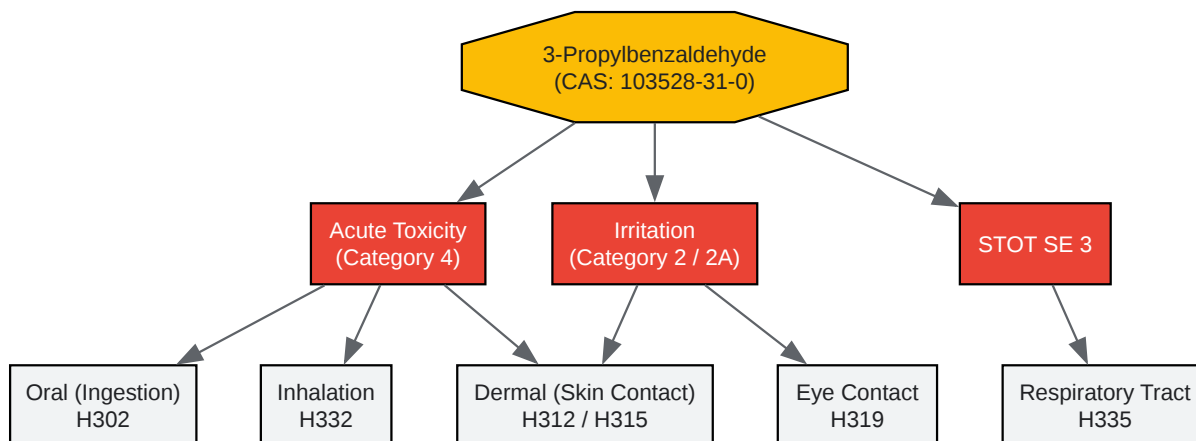
Visualized Workflows and Relationships

The following diagrams illustrate the safe handling workflow and the hazard profile of **3-propylbenzaldehyde**.



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Caption: Logical workflow for the safe handling of **3-Propylbenzaldehyde** in a lab.



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Caption: Hazard profile and routes of exposure for **3-Propylbenzaldehyde**.

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